

Application Notes: Synthetic Routes to 4-Substituted Pyrazole-3-Carboxylic Acids

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Compound of Interest

Compound Name: 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid

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Introduction

The pyrazole scaffold is a cornerstone in medicinal chemistry, forming the core of numerous approved drugs. Specifically, pyrazole-3-carboxylic acids substituted at the 4-position are crucial intermediates and target molecules in drug discovery and development. Their versatile structure allows for the fine-tuning of physicochemical and pharmacological properties. These compounds have shown a wide range of biological activities, including anti-inflammatory, antibacterial, antifungal, and anticancer effects.^{[1][2][3][4]} This document provides detailed application notes and experimental protocols for several robust synthetic strategies to access this valuable class of compounds.

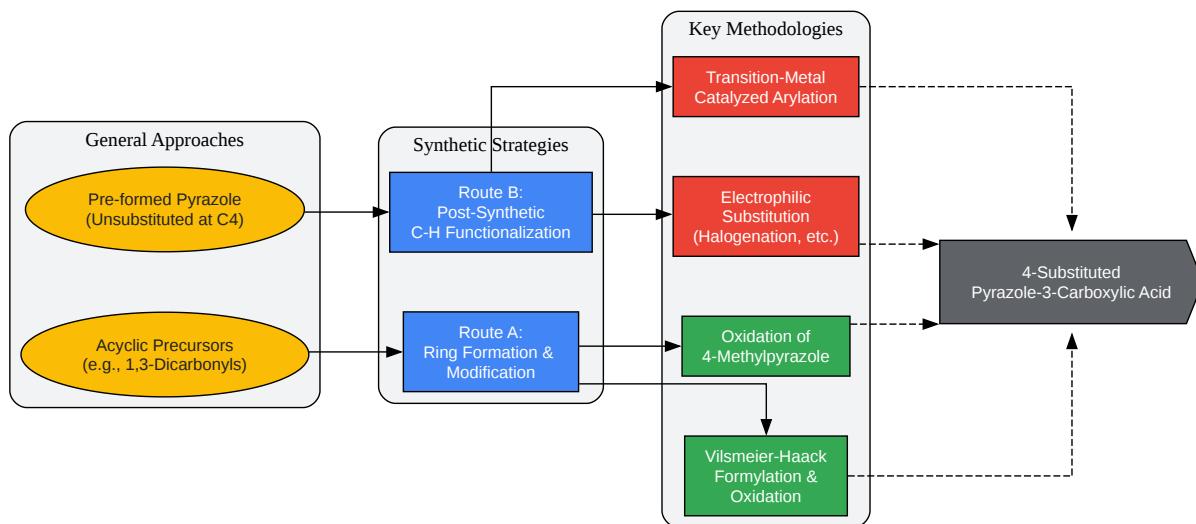
Overview of Synthetic Strategies

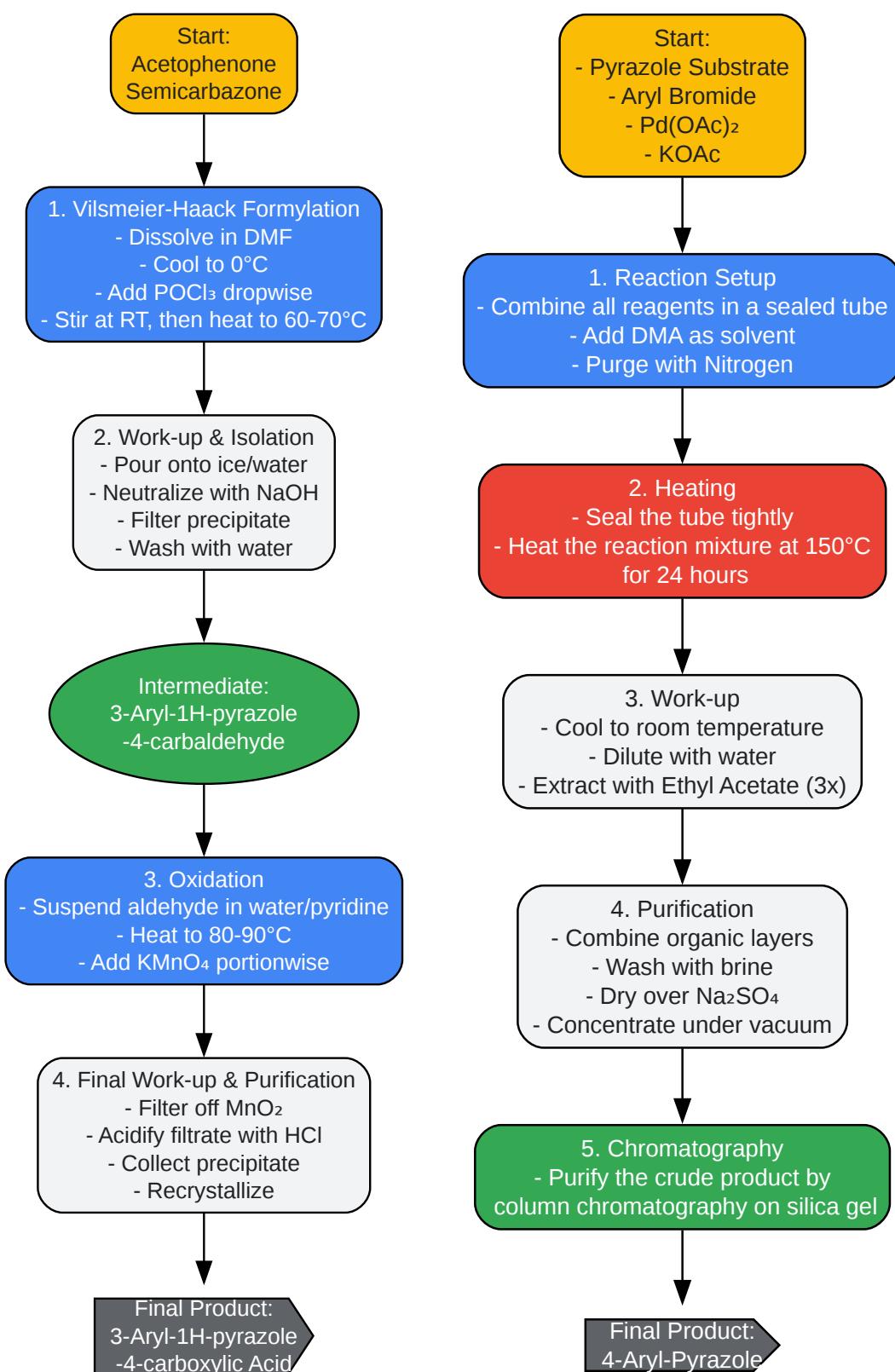
The synthesis of 4-substituted pyrazole-3-carboxylic acids can be broadly categorized into two main approaches:

- **Ring Formation/Construction:** These methods build the pyrazole ring from acyclic precursors in a way that installs the desired substituents at the C3 and C4 positions simultaneously. A prominent example is the reaction of 1,3-dicarbonyl compounds with hydrazines, followed by functional group manipulation.
- **Post-Synthetic Modification (C-H Functionalization):** These strategies begin with a pre-formed pyrazole ring and introduce the C4 substituent through direct functionalization of the

C4-H bond. This modern approach is highly atom-economical and allows for late-stage modification, which is particularly valuable in drug discovery programs.[5][6]

Below is a diagram illustrating the primary synthetic approaches.



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